

1,3-Diiodoacetone: A Technical Guide to Safety, Handling, and Storage

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Compound of Interest

Compound Name: 1,3-Diiodoacetone

Cat. No.: B132185

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For Researchers, Scientists, and Drug Development Professionals

Disclaimer

This document is intended as an in-depth technical guide for trained professionals in research and development. **1,3-Diiodoacetone** is a chemical with limited publicly available safety data. The information herein is compiled from data on analogous compounds, general principles of chemical safety for halogenated ketones and organoiodine compounds, and available product information. The absence of a dedicated Safety Data Sheet (SDS) for **1,3-diiodoacetone** necessitates a cautious and conservative approach to its handling and use. All laboratory operations should be conducted under the direct supervision of a qualified chemist and in accordance with all applicable local, state, and federal regulations. A thorough risk assessment should be performed before any use of this compound.




Chemical and Physical Properties

While specific experimental data for **1,3-diiodoacetone** is limited, its properties can be estimated based on its structure and data from analogous compounds. It is a derivative of acetone with iodine atoms at the 1 and 3 positions.^[1]

Property	Data	Source
Molecular Formula	C ₃ H ₄ I ₂ O	[1]
Molecular Weight	309.87 g/mol	[1]
Synonyms	1,3-Diiodo-2-propanone, NSC 41123	[1]
Appearance	Likely a solid at room temperature (by analogy to 1,3-dichloroacetone)	Inferred
Solubility	Expected to be insoluble in water and soluble in organic solvents (by analogy to halogenated ketones)	Inferred

Hazard Identification and GHS Classification (Inferred)

A formal GHS classification for **1,3-diiodoacetone** is not readily available. However, based on the known hazards of 1,3-dichloroacetone and the general toxicity of organoiodine compounds, the following classifications should be assumed until specific data becomes available.

Hazard Class	Inferred GHS Category	Hazard Statement	Signal Word	Pictogram
Acute Toxicity, Oral	Category 3	H301: Toxic if swallowed	Danger	
Acute Toxicity, Dermal	Category 3	H311: Toxic in contact with skin	Danger	
Acute Toxicity, Inhalation	Category 3	H331: Toxic if inhaled	Danger	
Skin Corrosion/Irritation	Category 1B	H314: Causes severe skin burns and eye damage	Danger	corrosive
Serious Eye Damage/Eye Irritation	Category 1	H318: Causes serious eye damage	Danger	corrosive
Specific Target Organ Toxicity (Single Exposure)	Category 3	H335: May cause respiratory irritation	Warning	exclamation
Hazardous to the Aquatic Environment, Acute Hazard	Category 1	H400: Very toxic to aquatic life	Warning	environment
Hazardous to the Aquatic Environment, Long-term Hazard	Category 1	H410: Very toxic to aquatic life with long lasting effects	Warning	environment

Note: The GHS classifications are inferred based on the hazards of 1,3-dichloroacetone and general principles for halogenated ketones.[2][3] The skull and crossbones, corrosion, exclamation mark, and environment pictograms should be considered.[4]

Safe Handling and Personal Protective Equipment (PPE)

Due to the inferred high toxicity and corrosivity of **1,3-diiodoacetone**, stringent safety precautions are mandatory.

Engineering Controls

- **Fume Hood:** All handling of **1,3-diiodoacetone**, including weighing and transfers, must be conducted in a certified chemical fume hood with good ventilation.
- **Safety Shower and Eyewash Station:** A safety shower and eyewash station must be readily accessible in the immediate work area.

Personal Protective Equipment (PPE)

PPE Type	Specifications
Eye and Face Protection	Chemical safety goggles and a face shield are required.
Skin Protection	- Gloves: Double-gloving with chemically resistant gloves (e.g., nitrile or neoprene) is recommended. Check manufacturer's data for breakthrough times. - Lab Coat: A chemically resistant lab coat or apron should be worn. - Footwear: Closed-toe shoes are mandatory.
Respiratory Protection	If there is a risk of inhaling dust or vapors, a NIOSH-approved respirator with an organic vapor cartridge and a particulate pre-filter is necessary.

Hygiene Practices

- Avoid all contact with skin, eyes, and clothing.
- Do not eat, drink, or smoke in the laboratory.

- Wash hands thoroughly with soap and water after handling and before leaving the laboratory.
- Contaminated work clothing should not be allowed out of the workplace and should be decontaminated or disposed of as hazardous waste.

Storage Requirements

Proper storage is crucial to maintain the stability of **1,3-diiodoacetone** and prevent hazardous situations.

Storage Condition	Recommendation
Temperature	Store in a cool, dry, and well-ventilated area. Refrigeration may be necessary; consult the supplier's information if available.
Container	Keep in a tightly sealed, original container.
Incompatible Materials	Store away from strong oxidizing agents, strong bases, and reducing agents.[5]
Light Sensitivity	Many organoiodine compounds are light-sensitive.[6] Store in a light-resistant container or in a dark location.

First Aid Measures

In case of exposure, immediate action is critical.

Exposure Route	First Aid Protocol
Inhalation	Move the victim to fresh air immediately. If breathing is difficult, provide oxygen. If not breathing, give artificial respiration. Seek immediate medical attention.
Skin Contact	Immediately flush skin with copious amounts of water for at least 15 minutes while removing contaminated clothing and shoes. Seek immediate medical attention.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, lifting the upper and lower eyelids occasionally. Seek immediate medical attention.
Ingestion	Do NOT induce vomiting. If the victim is conscious and alert, rinse their mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Fire and Explosion Hazards

The fire and explosion hazard data for **1,3-diiodoacetone** is not available. The following recommendations are based on general principles for organic compounds.

Aspect	Information
Flammability	Likely combustible, but not highly flammable.
Extinguishing Media	Use dry chemical, carbon dioxide, or a foam extinguisher. Avoid using a direct stream of water, which may spread the fire.
Fire-Fighting Procedures	Firefighters should wear full protective clothing and a self-contained breathing apparatus (SCBA).
Hazardous Combustion Products	Thermal decomposition may produce toxic and corrosive fumes, including hydrogen iodide, iodine, and carbon oxides.

Accidental Release and Disposal

Accidental Release

- Evacuate: Immediately evacuate the area of the spill.
- Ventilate: Ensure adequate ventilation.
- Containment: Wearing appropriate PPE, contain the spill using an inert absorbent material (e.g., vermiculite, sand).
- Collection: Carefully collect the absorbed material into a sealed, labeled container for hazardous waste disposal.
- Decontamination: Clean the spill area thoroughly with a suitable solvent, followed by soap and water. All cleaning materials should be disposed of as hazardous waste.

Disposal

- All waste containing **1,3-diiodoacetone** must be disposed of as hazardous waste.
- Follow all local, state, and federal regulations for hazardous waste disposal.
- Do not dispose of down the drain or in regular trash.

- Iodine-containing waste can often be treated by reduction to the less harmful iodide ion using a reducing agent like sodium thiosulfate.[7] Consult with your institution's environmental health and safety department for specific disposal protocols.

Reactivity and Stability

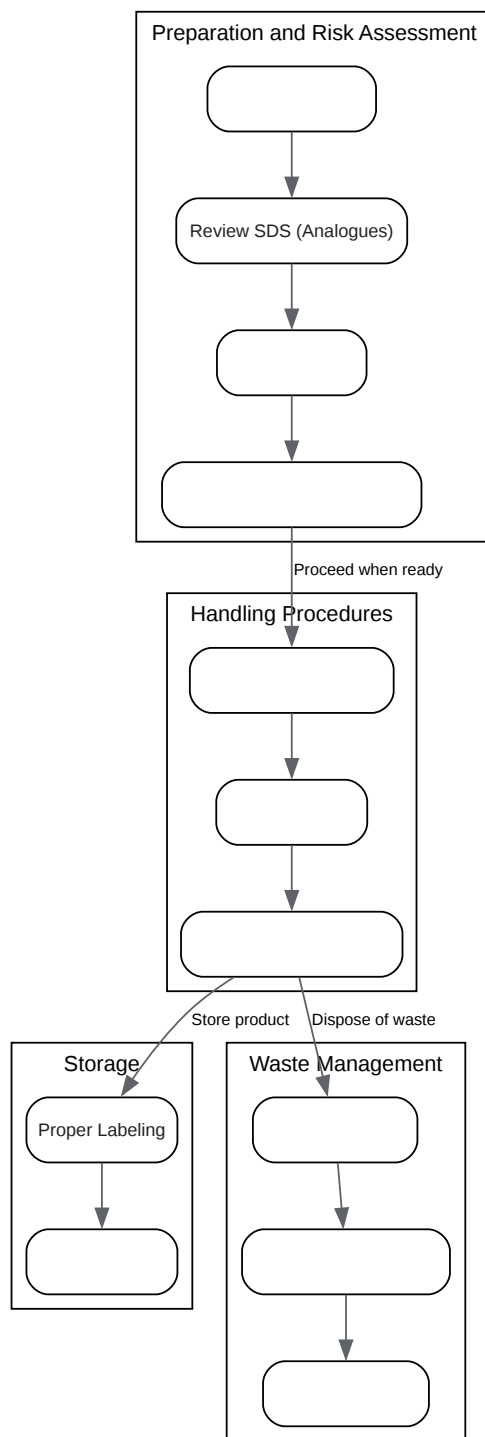
Aspect	Information
Chemical Stability	Likely stable under recommended storage conditions.
Conditions to Avoid	Heat, light, and moisture.
Incompatible Materials	Strong oxidizing agents, strong bases, and reducing agents.[5] The carbon-iodine bond is the weakest of the carbon-halogen bonds, making organoiodine compounds generally more reactive and better leaving groups in nucleophilic substitution reactions.[6]
Hazardous Decomposition Products	When heated to decomposition, it may emit toxic fumes of hydrogen iodide, iodine, and carbon oxides.
Hazardous Polymerization	Hazardous polymerization is not expected to occur.

Experimental Protocols Cited

No specific experimental protocols for the safety and handling of **1,3-diiodoacetone** were found in the initial search. The synthesis of **1,3-diiodoacetone** has been described and involves the reaction of 1,3-diiodopropanol with periodic acid and a PV-PCC resin, followed by an ether extraction and washing with a sodium thiosulfate solution. This suggests that standard organic synthesis laboratory procedures are applicable, with the necessary safety precautions for handling potentially toxic and reactive intermediates and products.

Visualizations

Workflow for Safe Management of 1,3-Diiodoacetone

[Click to download full resolution via product page](#)Caption: Logical workflow for the safe management of **1,3-diiodoacetone**.

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